Technical Support Center: Vishnu Database Connectivity

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Compound of Interest		
Compound Name:	Vishnu	
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This guide provides troubleshooting steps and answers to frequently asked questions regarding database connection problems encountered while using **Vishnu**.

Frequently Asked Questions (FAQs)

Q1: I'm getting an "Access Denied" or "Authentication Failed" error. What should I do?

This error almost always indicates an issue with the username or password you are using to connect to the database.[1]

- Action: Double-check that the username and password in your **Vishnu** configuration match the database user credentials exactly. Be mindful of typos or case sensitivity.

- Action: Verify that the database user account has the necessary permissions to access the specific database you are trying to connect to.[1][2] You may need to grant the appropriate roles and privileges to the user.

- Action: Check if the password for the database user has been changed or has expired.

Q2: My connection is timing out. What does this mean?

A connection timeout typically means that **Vishnu** is unable to get a response from the database server within a specified time. This is often a network-related issue.

- Action: Confirm that the database server is running and accessible from the machine where **Vishnu** is installed.[2][3]

- Action: Check for network connectivity issues between your client machine and the database server. A simple ping test to the server's IP address can help determine if a basic network path exists.[4][5][6]

- Action: Firewalls on the client, server, or network can block the connection. Ensure that the firewall rules permit traffic on the database port.[2]

Q3: I'm seeing a "Connection Refused" or "Server does not exist" error. What's the cause?

This error indicates that your connection request is reaching the server machine, but the server is not listening for connections on the specified port, or something is actively blocking it.

- Action: Verify that the database service (e.g., MySQL, PostgreSQL, SQL Server) is running on the server.[7]

- Action: Ensure you are using the correct hostname or IP address and port number in your **Vishnu** connection settings.[1][2] Incorrect details are a common cause of this issue.

- Action: Check if a firewall is blocking the specific port the database is using.[2]

Q4: What are the default ports for common databases?

It's crucial to ensure that the correct port is open and specified in your connection string.

Database System	Default Port	Protocol
MySQL	3306	TCP
PostgreSQL	5432	TCP
Microsoft SQL Server	1433	TCP

Troubleshooting Guide

If the FAQs above do not resolve your issue, follow this systematic troubleshooting workflow.

Step 1: Verify Connection String and Credentials

The most frequent cause of connection problems is an incorrect connection string.[1]

- Hostname/IP Address: Confirm that the server address is correct. If you are using a hostname, try using the IP address directly to rule out DNS resolution issues.[2]

- Database Name: Ensure the name of the database you are trying to connect to is spelled correctly.

- Username and Password: As mentioned in the FAQs, re-verify your credentials for any typos or errors.[1][2]

- Port Number: Double-check that the port number is correct for your database instance.[2][4]

Step 2: Check Network Connectivity

Basic network issues can prevent a successful connection.

- Ping the Server: Open a command prompt or terminal and use the ping command with the database server's IP address (e.g., ping 192.168.1.10). A successful response indicates a basic network connection.[5][6]

- Test Port Connectivity: Use a tool like telnet or nc to check if the database port is open and listening. For example: telnet your-database-server 3306. A successful connection will typically show a blank screen or some text from the database server. A "connection refused" or timeout error points to a firewall or the database service not running.[4][8]

Step 3: Inspect Server and Service Status

- Database Service: Log in to the database server and confirm that the database process (e.g., mysqld, postgres, sqlservr.exe) is running.[2][3]

- Server Logs: Examine the database server's error logs for any specific messages that could indicate the cause of the connection failure.[3][5] These logs often provide detailed reasons for connection denials.

- Resource Utilization: Check the server's CPU, memory, and disk space usage. Insufficient resources can sometimes lead to connection problems.[3][9]
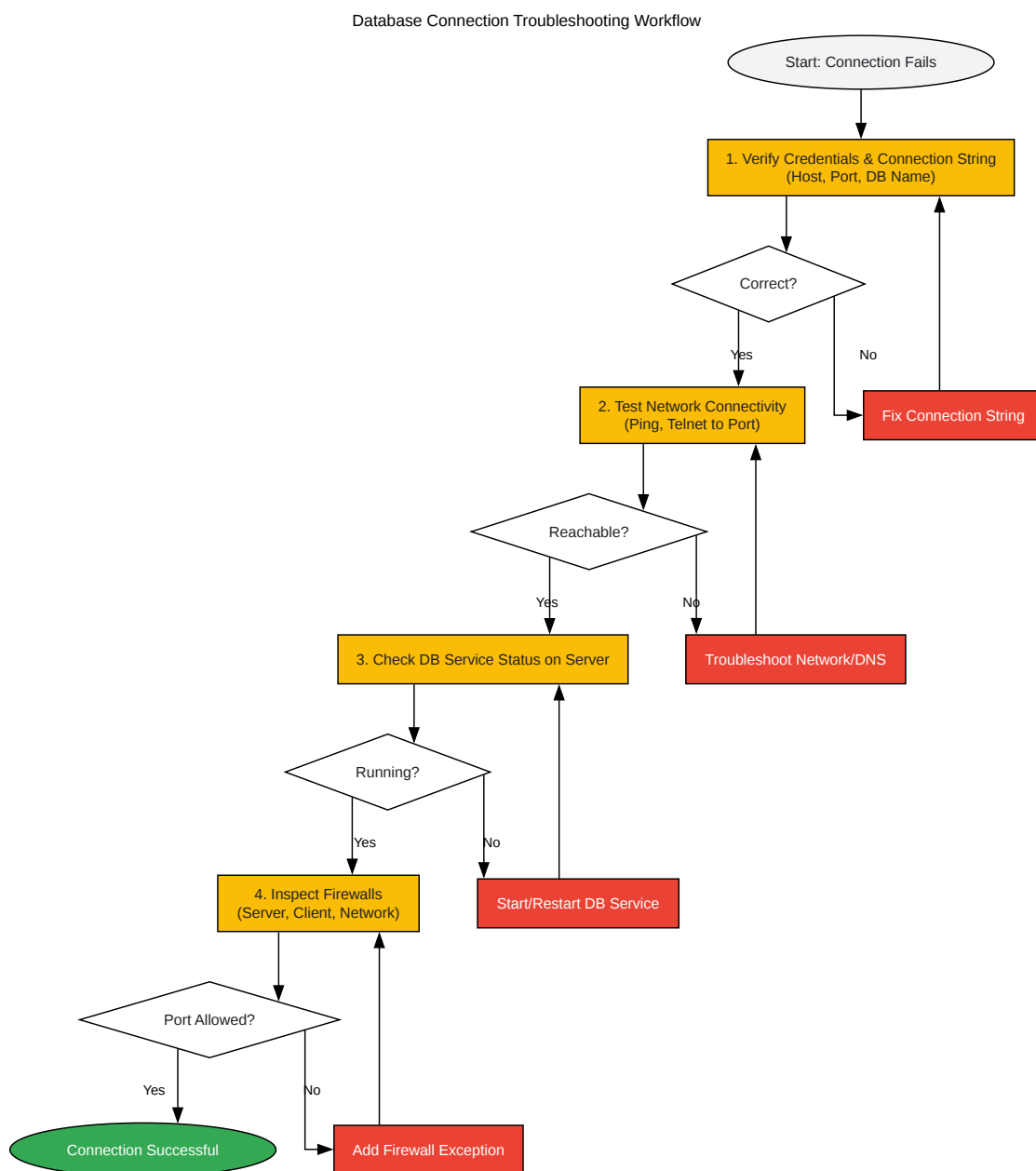
Step 4: Review Firewall and Security Settings

Firewalls are a common culprit for blocked database connections.[2]

- Server Firewall: Check the firewall settings on the database server itself (e.g., Windows Firewall, iptables on Linux) to ensure there is an inbound rule allowing traffic on the database port.[2][4][6]

- Client Firewall: Verify that the firewall on the client machine running **Vishnu** is not blocking outbound traffic on the database port.

- Network Firewall: In a corporate or university environment, a network firewall may be in place. Contact your IT department to ensure the necessary ports are open between your client and the server.

Troubleshooting Workflow Diagram

The following diagram illustrates a logical workflow for diagnosing and resolving database connection issues.

Database Connection Troubleshooting Workflow

Start: Connection Fails

1. Verify Credentials & Connection String
(Host, Port, DB Name)

Correct?

Yes — 2. Test Network Connectivity (Ping, Telnet to Port)

No — Fix Connection String

Reachable?

Yes — 3. Check DB Service Status on Server

No — Troubleshoot Network/DNS

Running?

Yes — 4. Inspect Firewalls (Server, Client, Network)

No — Start/Restart DB Service

Port Allowed?

Yes — Connection Successful

No — Add Firewall Exception

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Caption: A logical workflow for troubleshooting database connection problems.

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